

DBCO-PEG2-OH: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Dbco-peg2-OH	
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An In-depth Technical Guide on the Core Properties and Applications of DBCO-PEG2-OH

Introduction

DBCO-PEG2-OH is a heterobifunctional linker molecule integral to the field of bioconjugation and drug delivery. It features a dibenzocyclooctyne (DBCO) group at one end and a hydroxyl (-OH) group at the other, separated by a short polyethylene glycol (PEG) spacer. The DBCO moiety enables covalent bond formation with azide-containing molecules through a copper-free click chemistry reaction, also known as Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). [1][2][3] This bioorthogonal reaction is highly specific and can be performed under physiological conditions without the need for a cytotoxic copper catalyst, making it ideal for applications involving living cells and sensitive biomolecules. [4][5][6] The hydroxyl group provides a versatile handle for further chemical modifications, while the hydrophilic PEG spacer enhances water solubility and reduces steric hindrance. [7][8][9]

This technical guide provides a comprehensive overview of **DBCO-PEG2-OH**, including its physicochemical properties, detailed experimental protocols for its use in bioconjugation, and its applications in drug development.

Physicochemical Properties



DBCO-PEG2-OH is a white solid or viscous liquid, depending on its purity and the specific formulation.[10] Its key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C25H28N2O5	[11][12]
Molecular Weight	436.5 g/mol	[11][12]
CAS Number	2181837-96-5	[11][12]
Purity	Typically >95%	[13]
Solubility	Soluble in water, DMSO, DMF, and DCM	[8][10]
Storage Conditions	Long-term storage at -20°C, desiccated. Avoid frequent freeze-thaw cycles. Shipped at ambient temperature.	[8][10][13]
Appearance	Off-white solid or viscous liquid	[10]

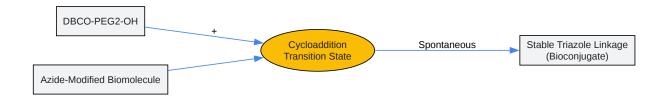
Core Technology: Copper-Free Click Chemistry

The primary utility of **DBCO-PEG2-OH** lies in its ability to participate in SPAAC reactions. This reaction is a cornerstone of bioorthogonal chemistry, allowing for the specific and efficient ligation of molecules in complex biological environments.[4][5]

Reaction Mechanism

The reaction proceeds between the strained alkyne of the DBCO group and an azide, forming a stable triazole linkage. The inherent ring strain of the cyclooctyne ring significantly lowers the activation energy of the [3+2] cycloaddition, obviating the need for a copper catalyst.[4]





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Caption: Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) mechanism.

Applications in Research and Drug Development

The unique properties of **DBCO-PEG2-OH** make it a valuable tool in a variety of applications, particularly in the development of targeted therapeutics and diagnostic agents.

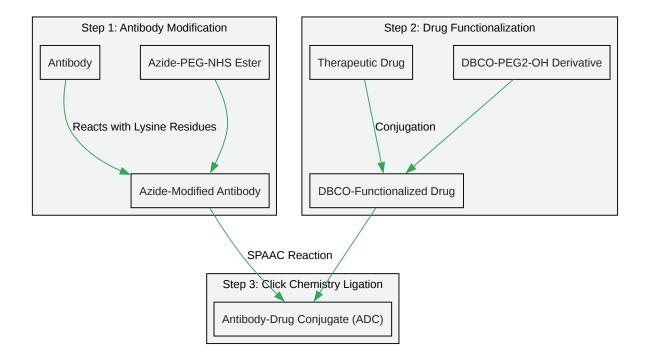
Bioconjugation and Labeling

DBCO-PEG2-OH is widely used to label azide-modified biomolecules such as proteins, antibodies, nucleic acids, and small molecules.[10][11] This enables the attachment of various payloads, including fluorescent dyes, imaging agents, and therapeutic compounds.

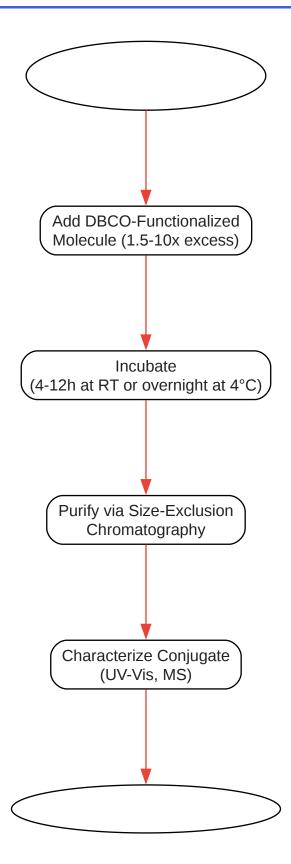
Antibody-Drug Conjugates (ADCs)

In the field of oncology, DBCO-PEG linkers are employed in the construction of ADCs. An antibody is first modified with an azide group, which then reacts with a DBCO-functionalized drug molecule. The PEG spacer enhances the solubility and pharmacokinetic profile of the resulting ADC.









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